

Application Notes and Protocols: Preparing CP-865569 Stock Solution in DMSO

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Compound of Interest

Compound Name: CP-865569
CAS No.: 478833-25-9
Cat. No.: B12771284

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Introduction

CP-865569 is a chemical compound with a molecular weight of 282.32 g/mol [1]. This document provides a detailed protocol for the preparation of a stock solution of **CP-865569** in Dimethyl Sulfoxide (DMSO). DMSO is a polar aprotic solvent that is widely used in research to dissolve a broad range of polar and nonpolar compounds[2]. The following guidelines are intended for researchers, scientists, and professionals in the field of drug development to ensure accurate and reproducible experimental results.

Physicochemical Data

A summary of the relevant quantitative data for **CP-865569** is presented in the table below.

Property	Value	Reference
Molecular Weight	282.32 g/mol	[1]
Chemical Formula	C ₁₇ H ₁₅ FN ₂ O	[1]
Solvent	Dimethyl Sulfoxide (DMSO)	[2][3]
Appearance	Colorless liquid (DMSO)	[2][4]
Boiling Point (DMSO)	189 °C (372 °F; 462 K)	[2]
Melting Point (DMSO)	19 °C (66 °F; 292 K)	[2]

Experimental Protocol: Preparation of a 10 mM **CP-865569** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CP-865569** in DMSO. The concentration can be adjusted as per experimental requirements by modifying the mass of the compound or the volume of the solvent accordingly.

Materials:

- **CP-865569** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, nuclease-free, and pyrogen-free microcentrifuge tubes[5]
- Sterile, nuclease-free, and pyrogen-free pipette tips[5]
- Vortex mixer

Procedure:

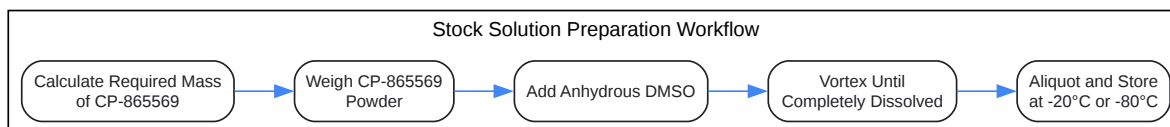
- Determine the required mass of **CP-865569**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 282.32 \text{ g/mol} \times 1000 \text{ mg/g} = 2.8232 \text{ mg}$
- Weighing the Compound:
 - Carefully weigh out 2.8232 mg of **CP-865569** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
- Dissolution in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **CP-865569** powder.
 - Cap the tube securely and vortex the solution until the compound is completely dissolved. Gentle warming in a water bath may aid in dissolution if necessary, but the thermostability of the compound should be considered[6].
- Storage of Stock Solution:
 - For short-term storage, the stock solution can be stored at -20°C for up to one month[7].
 - For long-term storage, it is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C for up to six months[7].

Example Calculations for Stock Solution Preparation

Desired Stock Concentration	Volume of DMSO	Mass of CP-865569 Required
1 mM	1 mL	0.2823 mg
5 mM	1 mL	1.4116 mg
10 mM	1 mL	2.8232 mg
20 mM	1 mL	5.6464 mg
50 mM	1 mL	14.116 mg

Experimental Workflow

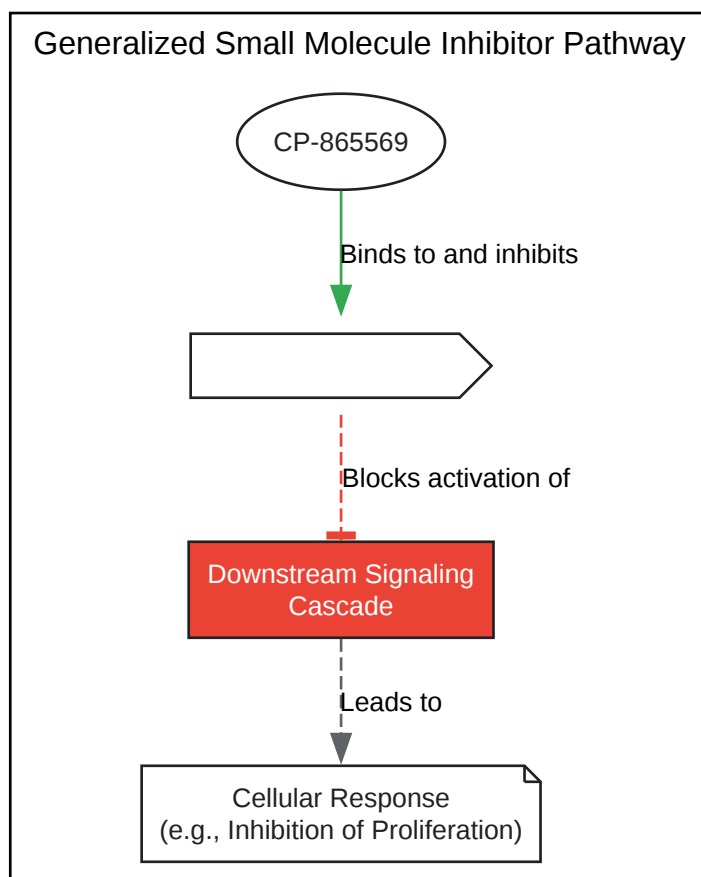


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Caption: Workflow for preparing **CP-865569** stock solution in DMSO.

Hypothetical Signaling Pathway

While the specific biological activities and signaling pathways of **CP-865569** are not extensively documented, the following diagram illustrates a general mechanism of action for a small molecule inhibitor targeting a cell surface receptor.



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Caption: Hypothetical signaling pathway for a small molecule inhibitor.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling chemical compounds and solvents[5].
- DMSO can facilitate the absorption of other chemicals through the skin. Handle with caution.
- Perform all procedures in a well-ventilated area or under a chemical fume hood.

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